

Technical Support Center: Handling Missing Data in Experience Sampling Research

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in handling missing data in their Experience Sampling Method (ESM) and Ecological Momentary Assessment (EMA) studies.

Frequently Asked Questions (FAQs)

Q1: What are the common types of missing data in ESM research?

A1: In ESM research, as in other longitudinal studies, missing data can be categorized into three main types based on the mechanism of missingness:

- **Missing Completely at Random (MCAR):** The probability of data being missing is unrelated to both the observed and unobserved data. For instance, a participant might miss a prompt due to a random phone malfunction. In this case, the missingness is not systematic.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Missing at Random (MAR):** The probability of missing data is related to the observed data but not the unobserved data. For example, if participants are more likely to miss a survey in the morning, the missingness is related to the time of day (an observed variable), but not to their mood at that time (the unobserved variable).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Missing Not at Random (MNAR):** The probability of missing data is related to the unobserved data itself. For example, if participants with higher stress levels are less likely to complete a

stress-related questionnaire, the missingness is directly related to the variable of interest that is missing.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: What are the consequences of ignoring missing data?

A2: Ignoring missing data, for instance by only analyzing complete cases (listwise deletion), can have several negative consequences for your research:

- **Reduced Statistical Power:** Excluding participants with any missing data reduces the overall sample size, which in turn decreases the statistical power of your analyses to detect true effects.[\[5\]](#)
- **Biased Results:** If the data are not MCAR, listwise deletion can lead to biased estimates of means, variances, and regression coefficients. This is because the remaining complete cases may not be representative of the original sample.[\[6\]](#)
- **Inefficient Use of Data:** Valuable information from participants who provided partial data is discarded, leading to less precise estimates.

Q3: What are the main approaches to handling missing data in ESM?

A3: There are two primary categories of methods for handling missing data:

- **Deletion Methods:**
 - **Listwise Deletion (Complete Case Analysis):** This method involves removing any participant with at least one missing data point from the analysis. It is simple to implement but can lead to the issues mentioned in Q2, especially if the amount of missing data is substantial.[\[5\]](#)[\[6\]](#)
 - **Pairwise Deletion (Available Case Analysis):** This method uses all available data for each specific analysis. For example, when calculating the correlation between two variables, all participants with data for that pair of variables are included. This can lead to inconsistencies, such as correlation matrices that are not positive definite, and can be problematic in more complex analyses like regression.[\[5\]](#)

- Imputation Methods: Imputation is the process of replacing missing values with plausible estimates.
 - Single Imputation: Each missing value is replaced with a single estimated value.
 - Mean/Median/Mode Imputation: Replacing missing values with the mean, median, or mode of the observed values for that variable. This is a simple method but can distort the distribution of the variable and underestimate variance.[\[6\]](#)
 - Regression Imputation: Using a regression model to predict the missing values based on other variables in the dataset.[\[4\]](#)[\[6\]](#)
 - Multiple Imputation (MI): This is a more sophisticated approach where each missing value is replaced with a set of plausible values, creating multiple "complete" datasets. The analysis is then performed on each dataset, and the results are pooled to provide a single estimate that accounts for the uncertainty of the imputed values. MI is often considered the gold standard when data are MAR.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Troubleshooting Guides

Problem: I have a high percentage of missing data in my ESM study. What should I do first?

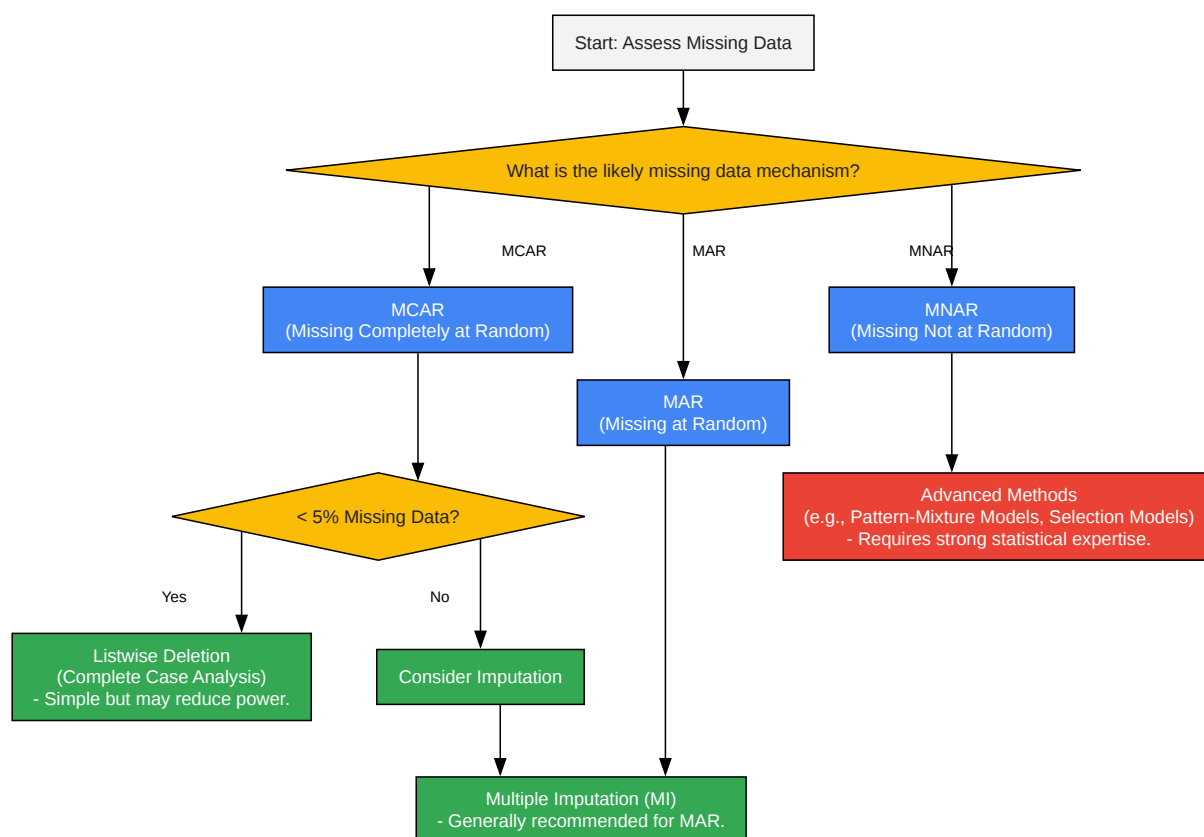
Solution:

- Investigate the Reasons for Missingness: Before applying any statistical technique, it's crucial to understand why the data are missing.
 - Examine patterns of missingness. Is it more common at certain times of the day, on certain days of the week, or for specific questions?
 - If possible, collect data on reasons for non-response (e.g., technical issues, participant burden). This can inform your choice of handling method.
- Visualize the Missing Data: Use tools to visualize the patterns of missingness. This can help you determine if the data is likely to be MCAR, MAR, or MNAR.
- Choose an Appropriate Handling Method: Based on the likely missing data mechanism and the percentage of missing data, select a suitable handling method. For high levels of

missingness, simple methods like listwise deletion are generally not recommended. Multiple imputation is often a better choice.[\[3\]](#)

Problem: I'm not sure which imputation method is best for my data.

Solution: The choice of imputation method depends on the nature of your data and the missing data mechanism. The following decision tree can guide your choice.



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Caption: A decision tree to guide the selection of a missing data handling method.

Experimental Protocols

Protocol: Step-by-Step Guide for Multiple Imputation (MI)

Multiple Imputation is a powerful technique for handling missing data, particularly when it is assumed to be Missing at Random (MAR).^{[7][8]} The process involves three main stages: Imputation, Analysis, and Pooling.

1. Imputation Phase:

- Objective: To create multiple "complete" datasets by filling in the missing values with plausible estimates.
- Procedure:
 - Choose an Imputation Model: Select a statistical model to generate the imputed values. For ESM data, which is often multilevel (observations nested within individuals), a multilevel imputation model is often appropriate. The model should include variables that are related to the missingness or the variables with missing data.
 - Generate Imputations: Use software (e.g., the mice package in R) to generate m imputed datasets. A common recommendation for m is between 5 and 20, though more may be needed for higher rates of missingness.^[6]
 - Check Convergence: Ensure that the imputation algorithm has converged, meaning the imputed values are stable across iterations.

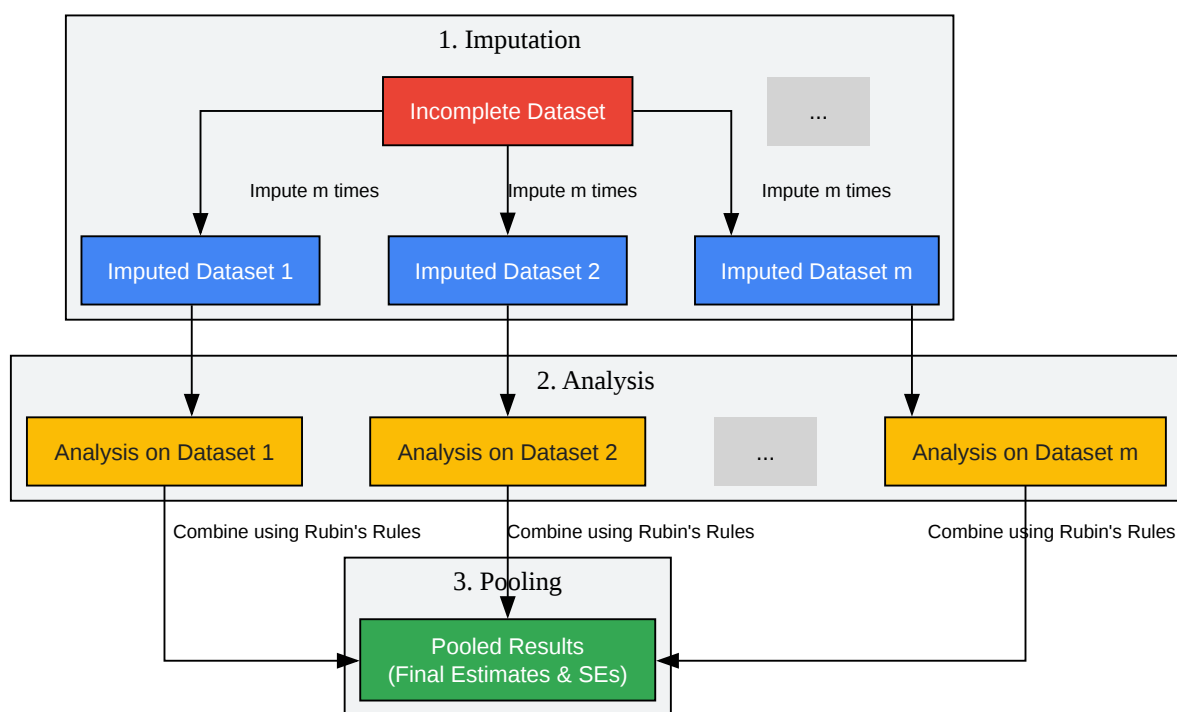
2. Analysis Phase:

- Objective: To perform the desired statistical analysis on each of the imputed datasets.
- Procedure:
 - Apply your planned statistical analysis (e.g., regression, ANOVA) to each of the m imputed datasets separately.
 - This will result in m sets of parameter estimates (e.g., regression coefficients, standard errors).

3. Pooling Phase:

- Objective: To combine the results from the m analyses into a single set of results.
- Procedure:
 - Pool Parameter Estimates: The final parameter estimate is the average of the m estimates from each imputed dataset.
 - Pool Standard Errors: The standard errors are pooled using Rubin's Rules, which account for both the within-imputation variance and the between-imputation variance. This ensures that the final standard error reflects the uncertainty associated with the missing data.^[9]

The following diagram illustrates the workflow of Multiple Imputation.



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Caption: Workflow diagram illustrating the three phases of Multiple Imputation.

Data Presentation

Comparison of Missing Data Handling Methods

The following table summarizes the performance of different missing data handling methods based on simulation studies. The performance is often evaluated in terms of bias (the difference between the estimated and true value) and the width of the confidence interval (a measure of precision).

Method	Assumed Missing Data Mechanism	Bias	Confidence Interval Width	Recommendation
Listwise Deletion	MCAR	Low (if MCAR holds)	Wider (loss of power)	Only recommended for small amounts of missing data (<5%) that are likely MCAR. [10]
Mean/Median Imputation	MCAR	Can be high	Artificially narrow	Generally not recommended as it distorts distributions and underestimates variance. [6] [10]
Last Observation Carried Forward (LOCF)	Strong assumptions about data trajectory	Can be very high	Artificially narrow	Generally not recommended for ESM data due to its dynamic nature. [11]
Multiple Imputation (MI)	MAR	Low (if model is correct)	Appropriately wide	A highly recommended and flexible method for MAR data. [1] [10] [11]
Maximum Likelihood (e.g., FIML)	MAR	Low (if model is correct)	Appropriately wide	A good alternative to MI, often available in structural equation modeling software.

Pattern-Mixture Models	MNAR	Lower than MAR methods (if pattern is correctly specified)	Wider	A more advanced method suitable for MNAR data, but requires careful specification.[1]
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Note: The performance of any method is highly dependent on the specific characteristics of the dataset and the validity of the assumptions made about the missing data mechanism. It is always recommended to conduct sensitivity analyses to assess how different assumptions about missing data affect the results.[12]

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